

In-Depth Technical Guide: Safety and Handling of 2-Butyl-1-dodecanol

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Compound of Interest

Compound Name: 2-Butyl-1-dodecanol

Cat. No.: B15184258

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific quantitative toxicological data for **2-Butyl-1-dodecanol** is limited in publicly available literature. This guide incorporates data from structurally similar long-chain alcohols, such as 2-Octyl-1-dodecanol and 1-Dodecanol, for a comprehensive overview. Users should always consult the manufacturer-specific Safety Data Sheet (SDS) for the most current and detailed information.

Executive Summary

2-Butyl-1-dodecanol is a long-chain fatty alcohol. While specific toxicological data is sparse, information on analogous compounds indicates a low order of acute toxicity via oral and dermal routes. The primary hazards are associated with skin and eye irritation, which are characteristic of many fatty alcohols due to their ability to disrupt lipid barriers. This document provides a comprehensive guide to the safe handling, storage, and emergency procedures for **2-Butyl-1-dodecanol**, including detailed experimental protocols for assessing key safety parameters.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Butyl-1-dodecanol** and its analogs is presented below.

Property	Value
Chemical Name	2-Butyl-1-dodecanol
Synonyms	2-n-butyl-1-dodecanol[1]
CAS Number	Data not available for 2-Butyl-1-dodecanol. (5333-42-6 for the related 2-Octyl-1-dodecanol) [2]
Molecular Formula	C16H34O[1]
Molecular Weight	242.45 g/mol [1]
Appearance	Expected to be a clear, slightly yellow, odorless oil (based on 2-Octyl-1-dodecanol)[2]
Boiling Point	Data not available. (234-238 °C @ 33 mmHg for 2-Octyl-1-dodecanol)[3]
Melting Point	Data not available. (-1 to 1 °C for 2-Octyl-1-dodecanol)[3]
Flash Point	188 °C (open cup) for 2-Octyl-1-dodecanol[3]
Autoignition Temperature	241 °C @ 1,024 hPa for 2-Octyl-1-dodecanol[4]
Density	0.838 g/mL at 25 °C for 2-Octyl-1-dodecanol[3]
Solubility	Practically insoluble in water; miscible with 96% ethanol (for 2-Octyl-1-dodecanol)[5]

Toxicological Profile

The following table summarizes available toxicological data for analogous long-chain alcohols.

Test	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg (for 1-Dodecanol)[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg (for 1-Dodecanol)[6]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 71 mg/L (1 h) (for 1-Dodecanol)[6]
Skin Irritation	Rabbit	Dermal	Severe (100 mg/24h) (for 2-Octyl-1-dodecanol)[2]
Eye Irritation	Rabbit	Ocular	Mild (100 mg/24h) (for 2-Octyl-1-dodecanol) [2]

Experimental Protocols

Skin Irritation Testing (Based on OECD Guideline 404)

This protocol outlines the in vivo procedure for assessing the skin irritation potential of a substance.

- **Test System:** Healthy, young adult albino rabbits are utilized.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area (about 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape. An untreated area of skin serves as a control.
- **Exposure:** The standard exposure period is 4 hours.
- **Observation:** Following the exposure period, the patch is removed, and the skin is gently cleaned. The treated area is examined for erythema (redness) and edema (swelling) at 1, 24,

48, and 72 hours after removal of the patch. If the effects persist, observations may be extended up to 14 days.

- **Scoring:** The severity of erythema and edema is graded on a scale from 0 (no effect) to 4 (severe).

Eye Irritation Testing (Based on OECD Guideline 405)

This protocol details the in vivo method for evaluating eye irritation.

- **Test System:** Healthy, young adult albino rabbits are used.
- **Procedure:** The test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control. The eyelids are then gently held together for approximately one second.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours post-instillation. The reversibility of any observed lesions is monitored for up to 21 days.
- **Scoring:** Ocular lesions are scored according to a standardized grading system.

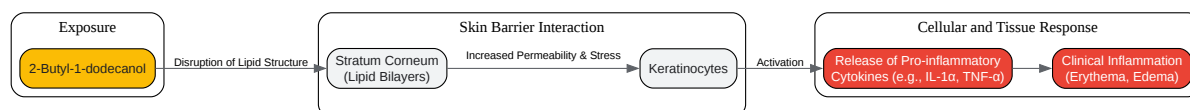
Flash Point Determination (Pensky-Martens Closed Cup Method - ASTM D93)

- **Apparatus:** The test is conducted using a Pensky-Martens closed-cup tester.
- **Procedure:** The sample is introduced into the test cup, and the lid is securely fastened. The sample is then heated at a slow, constant rate while being continuously stirred. At specific temperature intervals, an ignition source is introduced into the vapor space above the sample.
- **Determination:** The flash point is defined as the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Mechanism of Action and Signaling Pathways

The primary mechanism of skin irritation by fatty alcohols involves the disruption of the stratum corneum's lipid barrier, rather than a specific receptor-mediated pathway.

- **Lipid Barrier Disruption:** Fatty alcohols can intercalate into the lipid lamellae of the stratum corneum, disrupting its organized structure. This leads to an increase in transepidermal water loss (TEWL) and enhances the permeability of the skin to other potential irritants.^[7]
- **Inflammatory Response:** The compromised barrier function can trigger a non-specific inflammatory response in the underlying epidermis. Keratinocytes, when exposed to the irritant, can release pro-inflammatory cytokines such as interleukin-1 alpha (IL-1 α) and tumor necrosis factor-alpha (TNF- α). This cascade of inflammatory mediators results in the clinical signs of irritation, including erythema and edema.



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Caption: Generalized pathway for fatty alcohol-induced skin irritation.

Safety and Handling

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or a face shield are recommended.
- **Skin Protection:** Wear chemically resistant gloves, such as nitrile rubber.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- **Body Protection:** A standard laboratory coat should be worn.

Handling and Storage

- **Handling:** Avoid direct contact with skin and eyes, and prevent inhalation of vapors or mists. Ensure the work area is well-ventilated.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

First Aid

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- **Eye Contact:** Flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek medical advice.

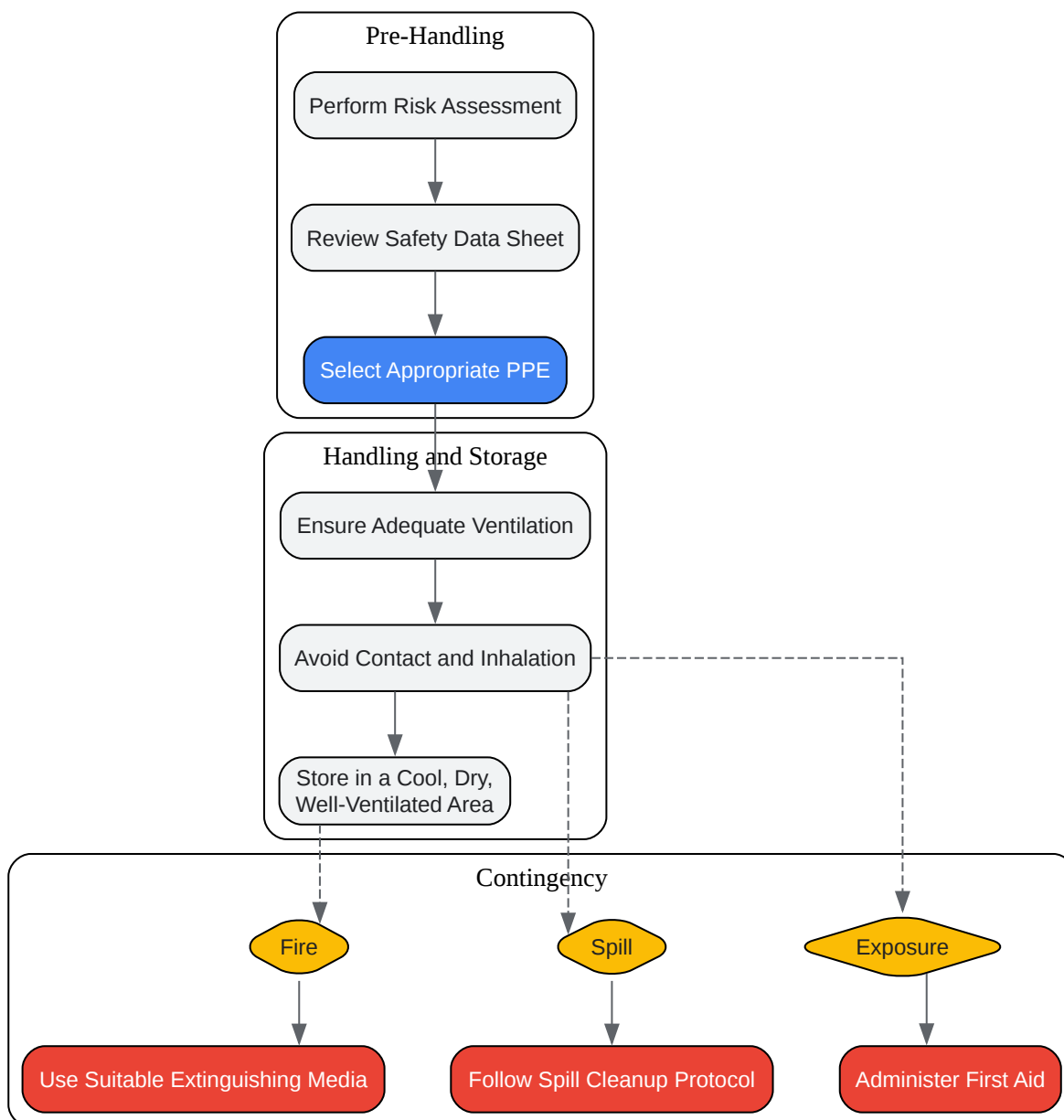
Fire-Fighting

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.^[8]
- **Combustion Products:** Hazardous decomposition products include carbon monoxide and carbon dioxide.

Spills and Disposal

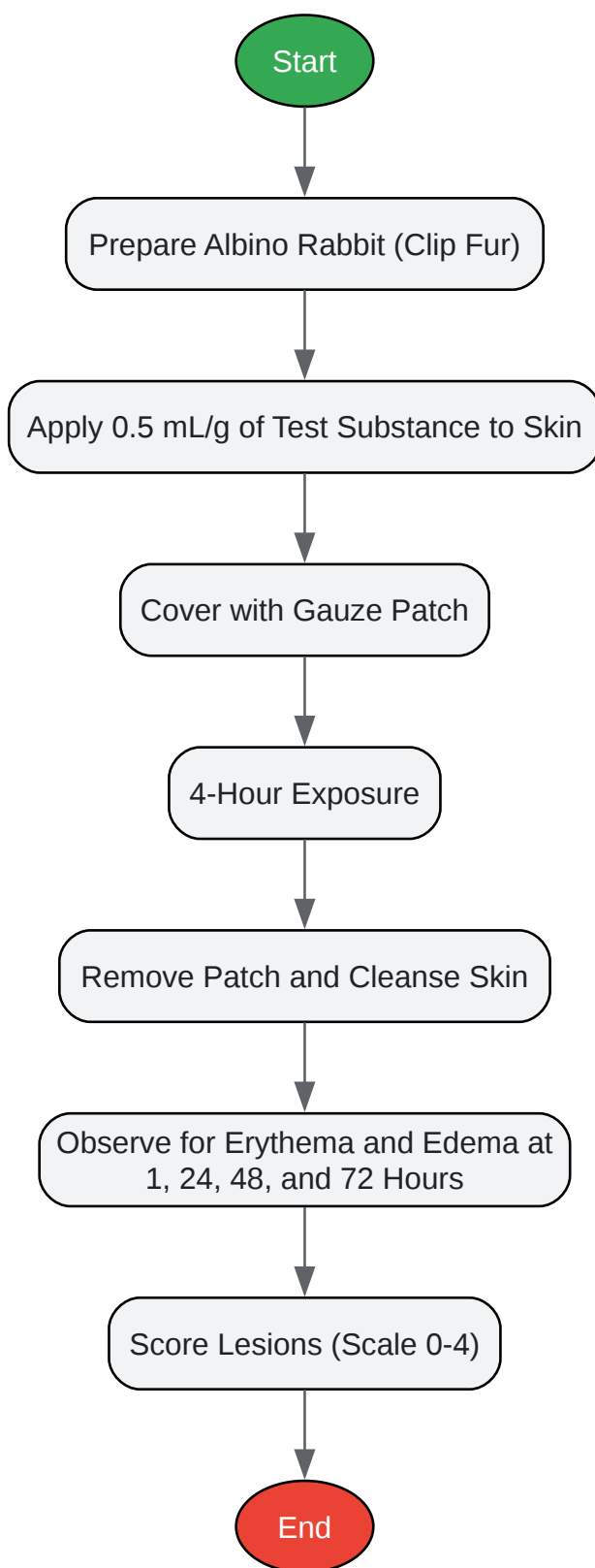
- **Spill Cleanup:** Absorb spills with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Ensure adequate ventilation and wear appropriate PPE during cleanup.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.

Workflow Diagrams



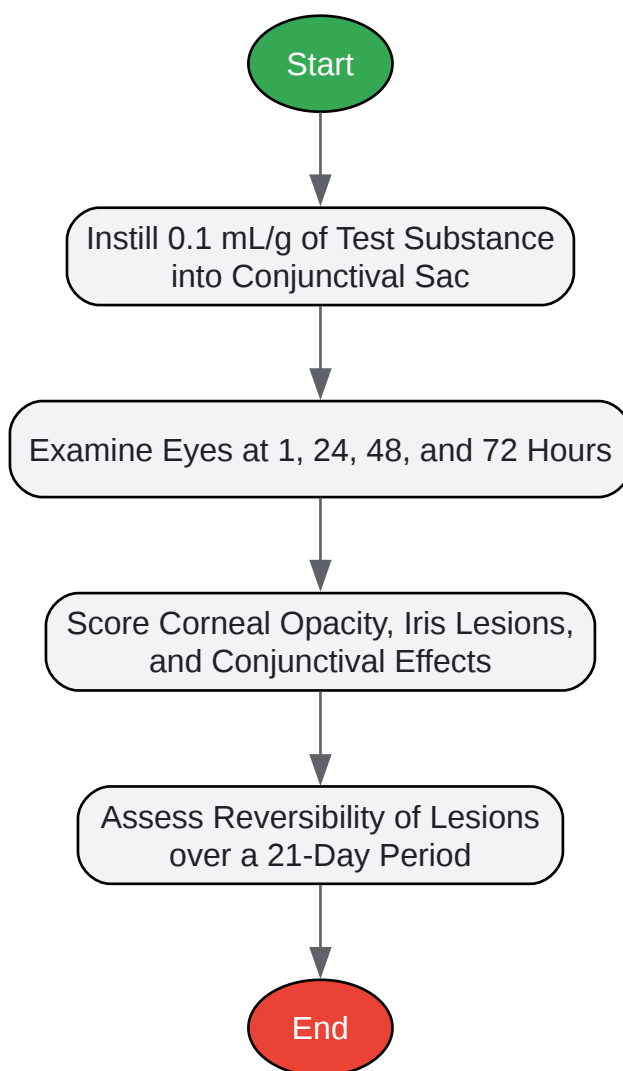
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Caption: A comprehensive workflow for the safe handling of **2-Butyl-1-dodecanol**.



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Caption: Experimental workflow for in vivo skin irritation testing (OECD 404).



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Caption: Experimental workflow for in vivo eye irritation testing (OECD 405).

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